

Application Notes and Protocols for 5-(4-Fluorophenyl)valeric Acid Reactions

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Compound of Interest

Compound Name: 5-(4-Fluorophenyl)valeric acid

Cat. No.: B1349314

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These application notes provide a comprehensive overview of the synthesis and common reactions of **5-(4-Fluorophenyl)valeric acid**, a valuable building block in medicinal chemistry and organic synthesis. The protocols detailed below are based on established chemical principles and literature precedents, offering guidance for laboratory-scale preparations.

Physicochemical Properties and Spectroscopic Data

5-(4-Fluorophenyl)valeric acid is a white to light yellow crystalline powder.^{[1][2]} Its key properties and spectroscopic data are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ FO ₂	
Molecular Weight	196.22 g/mol	
Melting Point	75-79 °C	
Boiling Point	335.6 ± 25.0 °C (Predicted)	[2]
CAS Number	24484-22-8	

Spectroscopic Data Summary

Technique	Data
^1H NMR	Estimated chemical shifts (CDCl_3 , 400 MHz): δ 7.15 (t, 2H), 7.00 (t, 2H), 2.62 (t, 2H), 2.35 (t, 2H), 1.65 (m, 4H).
^{13}C NMR	Estimated chemical shifts (CDCl_3 , 100 MHz): δ 179.5 (C=O), 161.5 (d, $J=243$ Hz, C-F), 137.9 (C), 129.8 (d, $J=8$ Hz, CH), 115.2 (d, $J=21$ Hz, CH), 35.2 (CH_2), 33.8 (CH_2), 30.9 (CH_2), 24.8 (CH_2).
IR (Infrared)	Characteristic Absorptions: $\sim 2950\text{ cm}^{-1}$ (O-H stretch, carboxylic acid), $\sim 1700\text{ cm}^{-1}$ (C=O stretch, carboxylic acid), $\sim 1220\text{ cm}^{-1}$ (C-F stretch).
Mass Spectrometry (EI)	Expected m/z : 196 (M^+), 179, 151, 123, 109, 95. [3]

Experimental Protocols

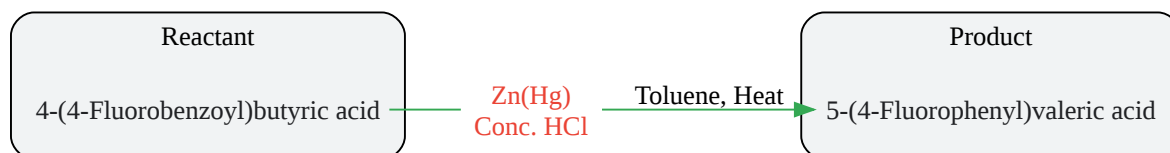
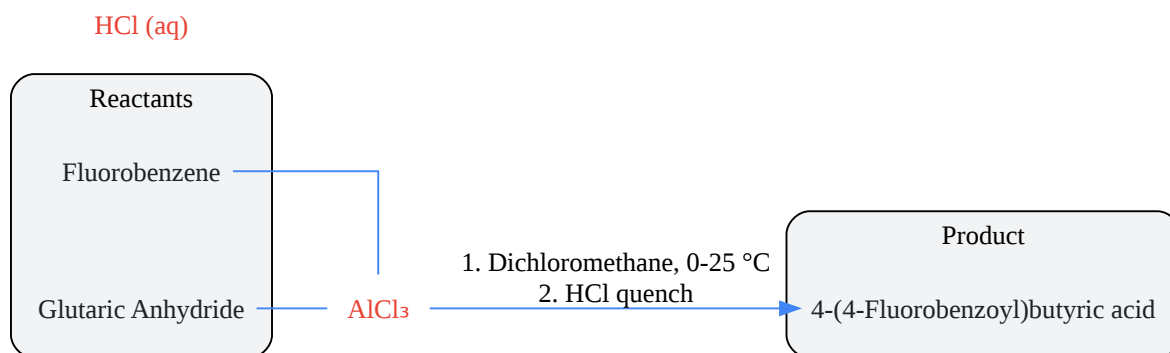
Synthesis of 5-(4-Fluorophenyl)valeric Acid

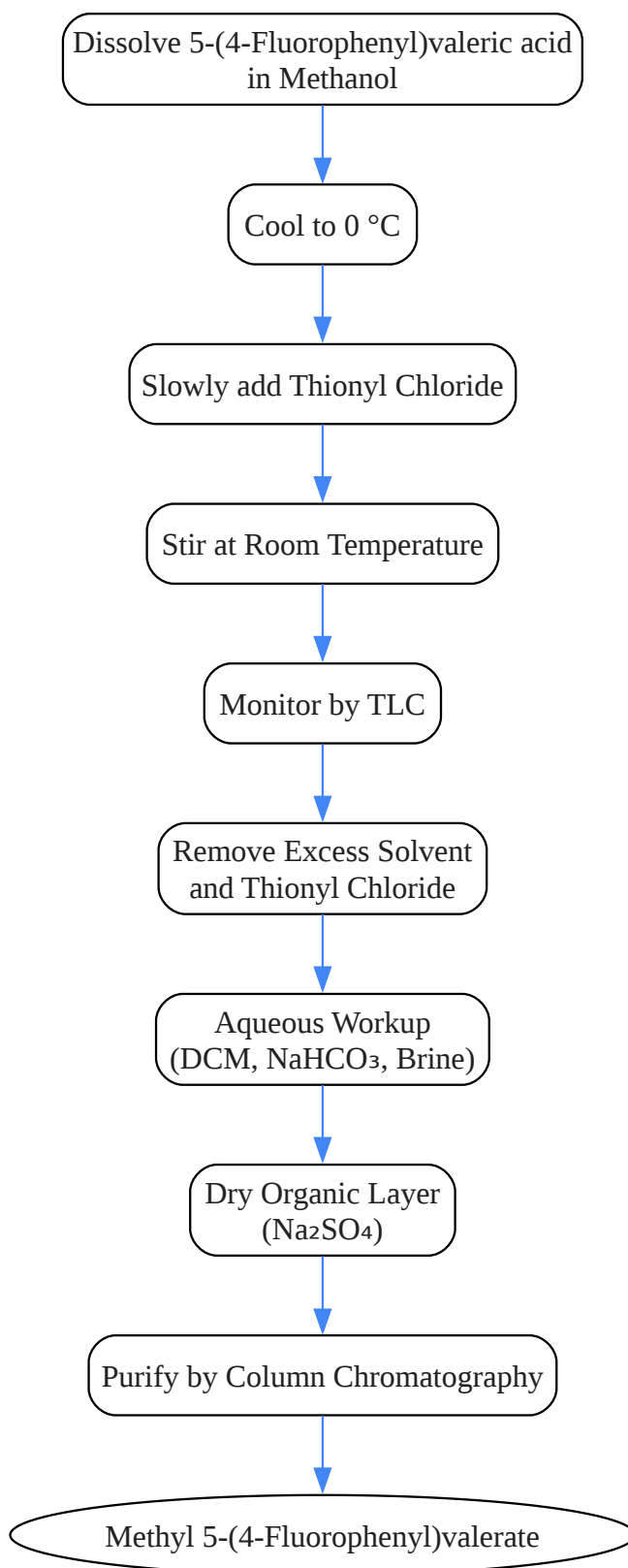
The synthesis of **5-(4-Fluorophenyl)valeric acid** is typically achieved in a two-step process starting from fluorobenzene and glutaric anhydride. The initial Friedel-Crafts acylation yields 4-(4-fluorobenzoyl)butyric acid, which is subsequently reduced to the final product.

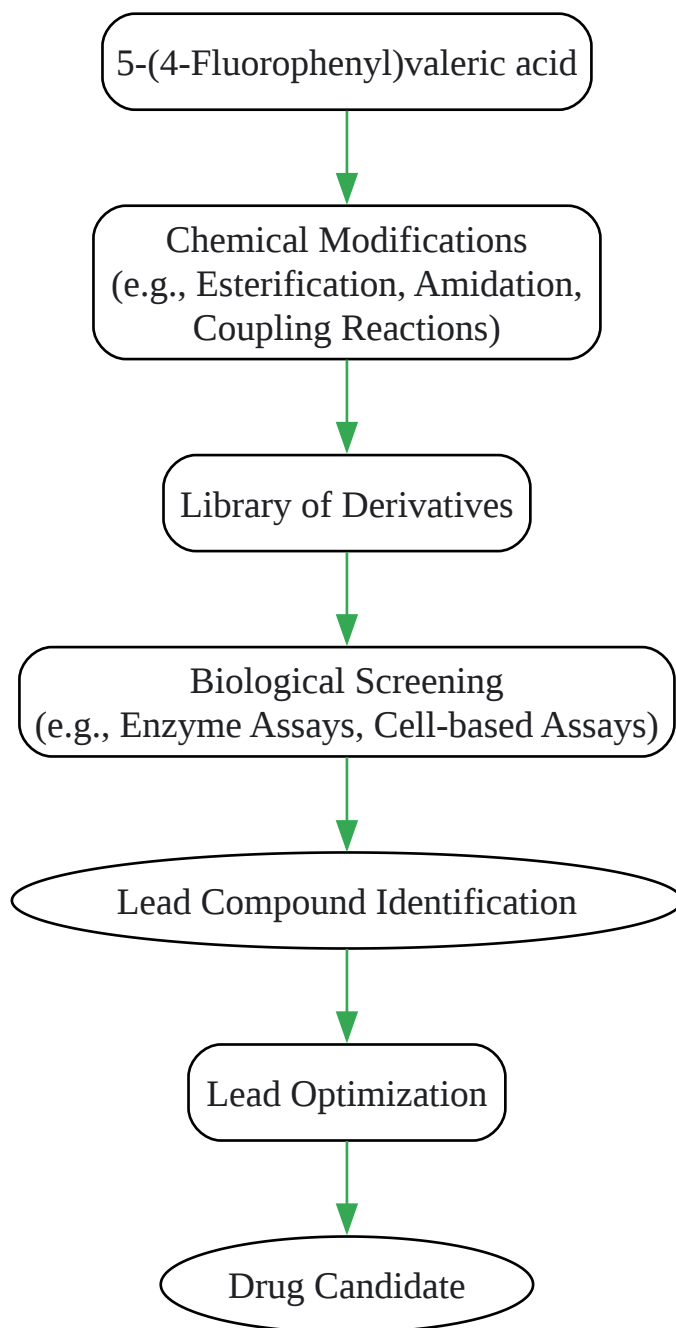
Step 1: Synthesis of 4-(4-Fluorobenzoyl)butyric Acid

This protocol is adapted from a patented procedure.[\[4\]](#)[\[5\]](#)

Reaction:







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References

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